

cyprosulfamide solubility and mobility in water

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Compound Focus: Cyprosulfamide

CAS No.: 221667-31-8

Cat. No.: S637387

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Cyprosulfamide Profile and Known Data

Cyprosulfamide is a herbicide safener used to protect crops like maize from herbicide injury [1] [2]. The table below summarizes its known identifiers and available physicochemical data.

Property Category	Details
IUPAC Name	N-[4-(cyclopropylcarbamoyl)phenylsulfonyl]-2-methoxybenzamide [1]
CAS Registry Number	221667-31-8 [1] [3] [4]
Molecular Formula	C ₁₈ H ₁₈ N ₂ O ₅ S [1] [3]
Molecular Mass	374.41 g/mol [1] [3]
Melting Point	216 - 217 °C [3]
Water Solubility (20°C, pH 7)	Data Not Available [1]
Octanol-Water Partition Coefficient (log P)	Data Not Available [1]
Vapour Pressure (20°C)	Data Not Available [1]

How to Proceed with Research

The lack of public data means you may need to generate this data through experimental work. Here is a proposed workflow for determining these key parameters, which you can adapt using your laboratory's standard protocols.

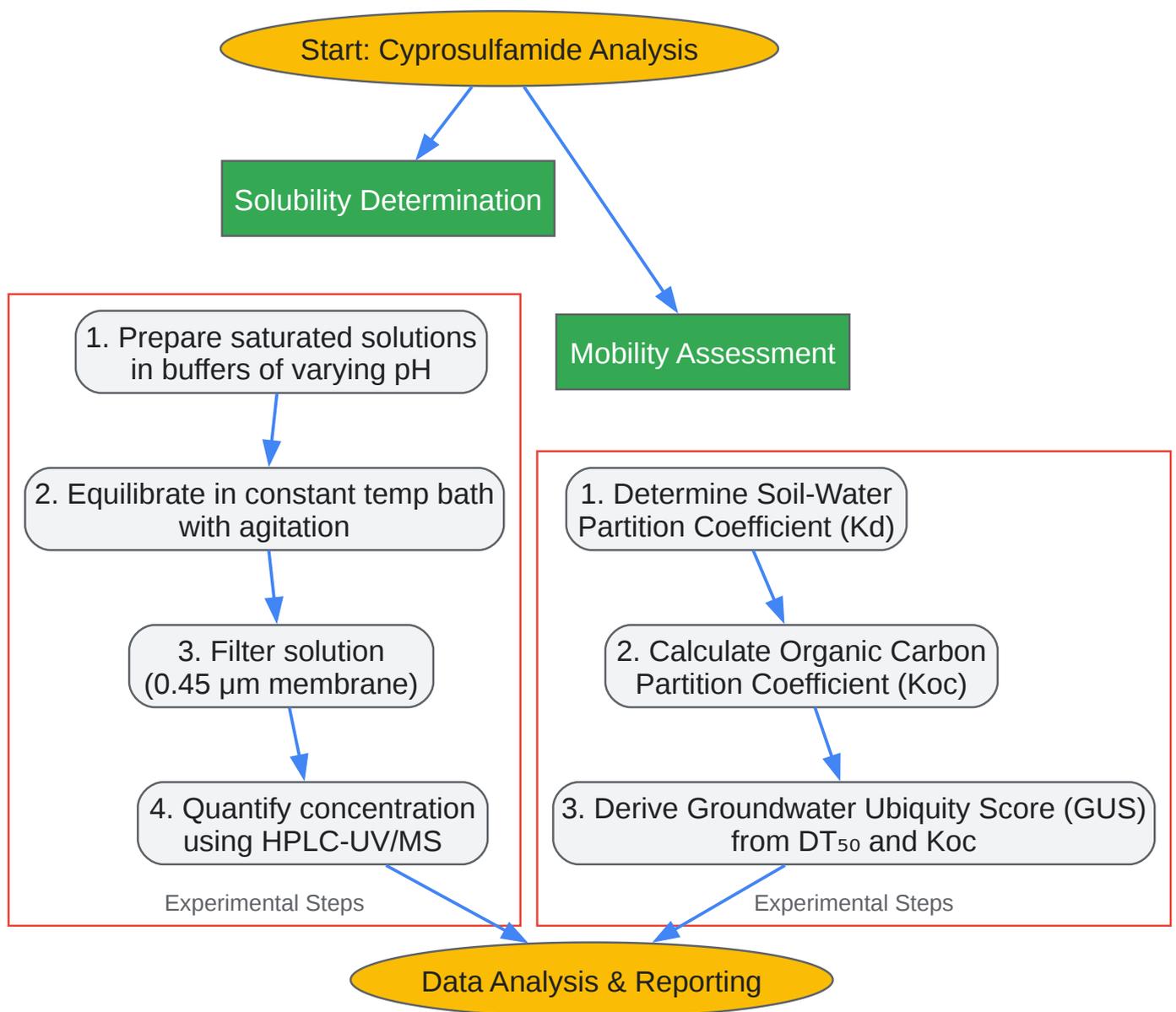


Figure 1: Proposed experimental workflow to determine cyprosulfamide solubility and mobility.

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Detailed Experimental Methodologies

You can approach filling the data gaps with the following procedures:

- **Water Solubility Determination:** The shake-flask method followed by HPLC is a standard approach [4].
 - Prepare a surplus of **cyprosulfamide** analytical standard (available from commercial providers like Sigma-Aldrich [4]) in various buffered solutions (e.g., pH 5.0, 7.0, 9.0) to assess pH-dependent solubility.
 - Equilibrate the suspensions in a constant temperature water bath (e.g., 20°C & 25°C) with continuous agitation for 24 hours.
 - Centrifuge the samples and filter the supernatant through a 0.45 µm membrane filter.
 - Quantify the concentration of **cyprosulfamide** in the filtrate using a validated HPLC method with UV or Mass Spectrometry detection [4].
- **Mobility in Water (Soil-Water Partitioning):** Mobility is typically predicted by the soil adsorption coefficient.
 - Perform batch sorption experiments using at least three different soil types (varying in organic matter, clay content, and pH).
 - The soil-water partition coefficient (**K_d**) is calculated from the difference between the initial and equilibrium solution concentrations.
 - Normalize **K_d** to the soil's organic carbon content to derive the organic carbon partition coefficient (**K_{oc}**), which allows for comparison across different soil types.
 - For a broader environmental impact assessment, the **K_{oc}** value can be used with the soil degradation half-life (**DT₅₀**) to calculate a Groundwater Ubiquity Score (GUS), which classifies the leaching potential of the chemical. Note that the aerobic soil **DT₅₀** for **cyprosulfamide** is also currently unknown [1].

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References

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